

Personal protective equipment for handling GR 55562 dihydrochloride

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Compound of Interest

Compound Name: GR 55562 dihydrochloride

Cat. No.: B1672125

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Essential Safety and Handling Guide for GR 55562 Dihydrochloride

Disclaimer: A specific Safety Data Sheet (SDS) for **GR 55562 dihydrochloride** could not be located through publicly available sources. The following information is based on the chemical properties of the substance and general safety protocols for handling potent, powdered research compounds. It is imperative that users obtain a substance-specific SDS from their supplier for definitive safety and handling instructions. This guide is intended for informational purposes only and should not replace a formal risk assessment or the guidance provided in a manufacturer's SDS.

GR 55562 dihydrochloride is a selective 5-HT_{1B} receptor antagonist used in neuroscience research.^{[1][2]} As a potent pharmacological compound, likely in a solid, powdered form, it requires careful handling to minimize exposure and ensure laboratory safety.

Chemical and Physical Properties

The following table summarizes the known properties of **GR 55562 dihydrochloride**, gathered from various chemical suppliers.

Property	Value	Citations
Molecular Formula	$C_{23}H_{25}N_3O_2 \cdot 2HCl$	[3][4]
Molecular Weight	448.39 g/mol	[3][4]
Appearance	Solid, Off-white to light yellow powder	[1]
Purity	≥98%	[2][3]
Solubility	Soluble in water to 100 mM	[3]
CAS Number	159533-25-2	[2][3]

Personal Protective Equipment (PPE)

Due to the lack of specific toxicological data, a conservative approach to PPE is recommended. The following table outlines the minimum recommended PPE for handling **GR 55562 dihydrochloride** powder. For handling solutions, the risk of aerosolization is lower, but appropriate PPE should still be worn.

PPE Category	Specification	Rationale and Best Practices
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Change gloves immediately if contaminated and every two hours during prolonged use.[5] Consider double-gloving for added protection when handling the solid compound.
Eye Protection	Safety glasses with side shields or safety goggles	Protects against splashes and airborne particles.[6][7]
Body Protection	Laboratory coat	Should be kept buttoned. A disposable gown is recommended when handling larger quantities of the powder. [7][8]
Respiratory Protection	NIOSH-certified N95 respirator or higher	Recommended when handling the powder outside of a chemical fume hood to prevent inhalation of fine particles.[9] For highly potent compounds, a Powered Air-Purifying Respirator (PAPR) may be necessary based on a site-specific risk assessment.[10] [11]

Operational and Disposal Plans

Step-by-Step Handling Protocol

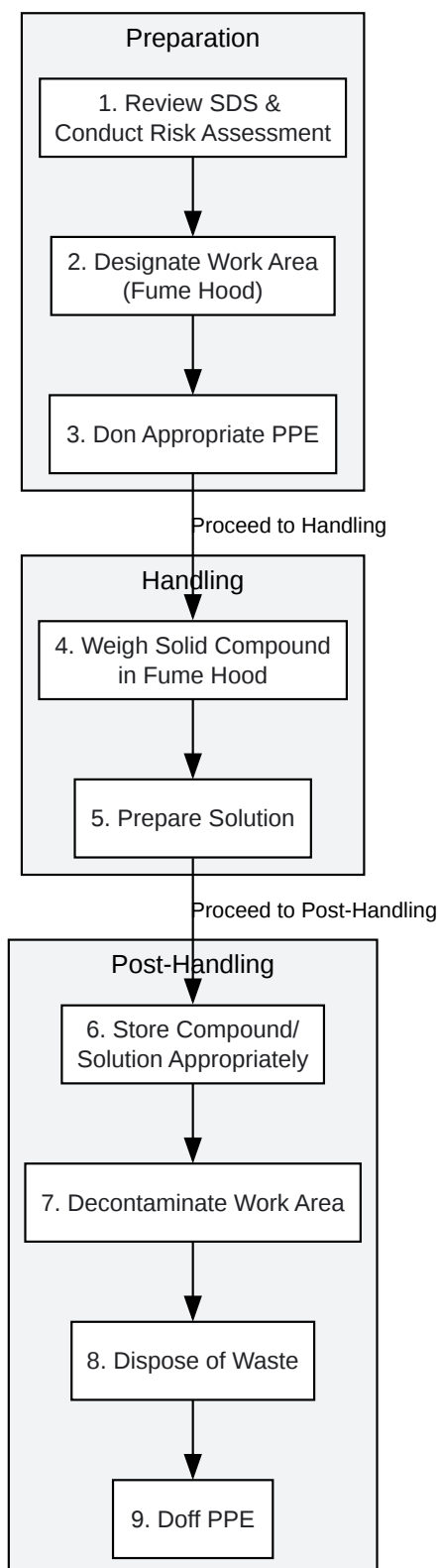
This protocol outlines the essential steps for safely preparing and using solutions of **GR 55562 dihydrochloride**.

- Preparation and Planning:

- Review the Safety Data Sheet (SDS) from your supplier. If an SDS is not available, proceed with the highest level of caution.
- Designate a specific work area for handling the compound, preferably within a chemical fume hood.[\[5\]](#)
- Ensure that an eyewash station, safety shower, and a chemical spill kit are readily accessible.[\[6\]](#)
- Prepare all necessary equipment, including vials, spatulas, solvent, and vortex mixer, within the designated area.
- Weighing the Compound (Solid Form):
 - Perform all manipulations of the solid powder within a certified chemical fume hood to control exposure to airborne particles.[\[5\]](#)
 - Wear the full recommended PPE, including respiratory protection.
 - To minimize static, an anti-static gun may be used on the container.[\[5\]](#)
 - Carefully weigh the desired amount of **GR 55562 dihydrochloride** into a tared container.
- Solution Preparation:
 - Add the appropriate solvent (e.g., water) to the container with the weighed powder.[\[3\]](#)
 - Close the container securely before removing it from the chemical fume hood.
 - Mix the solution using a vortex or sonicator until the solid is fully dissolved. Some suppliers note that sonication may be required.[\[12\]](#)
- Storage:
 - Store the solid compound under desiccating conditions at +4°C.[\[2\]](#)[\[3\]](#)
 - For stock solutions, supplier recommendations vary. Store at -20°C for short-term (1 month) or -80°C for long-term (6 months) storage, preferably under nitrogen to protect

from moisture.^[1] Always follow the specific storage instructions provided by the supplier.

Logical Workflow for Handling GR 55562 Dihydrochloride



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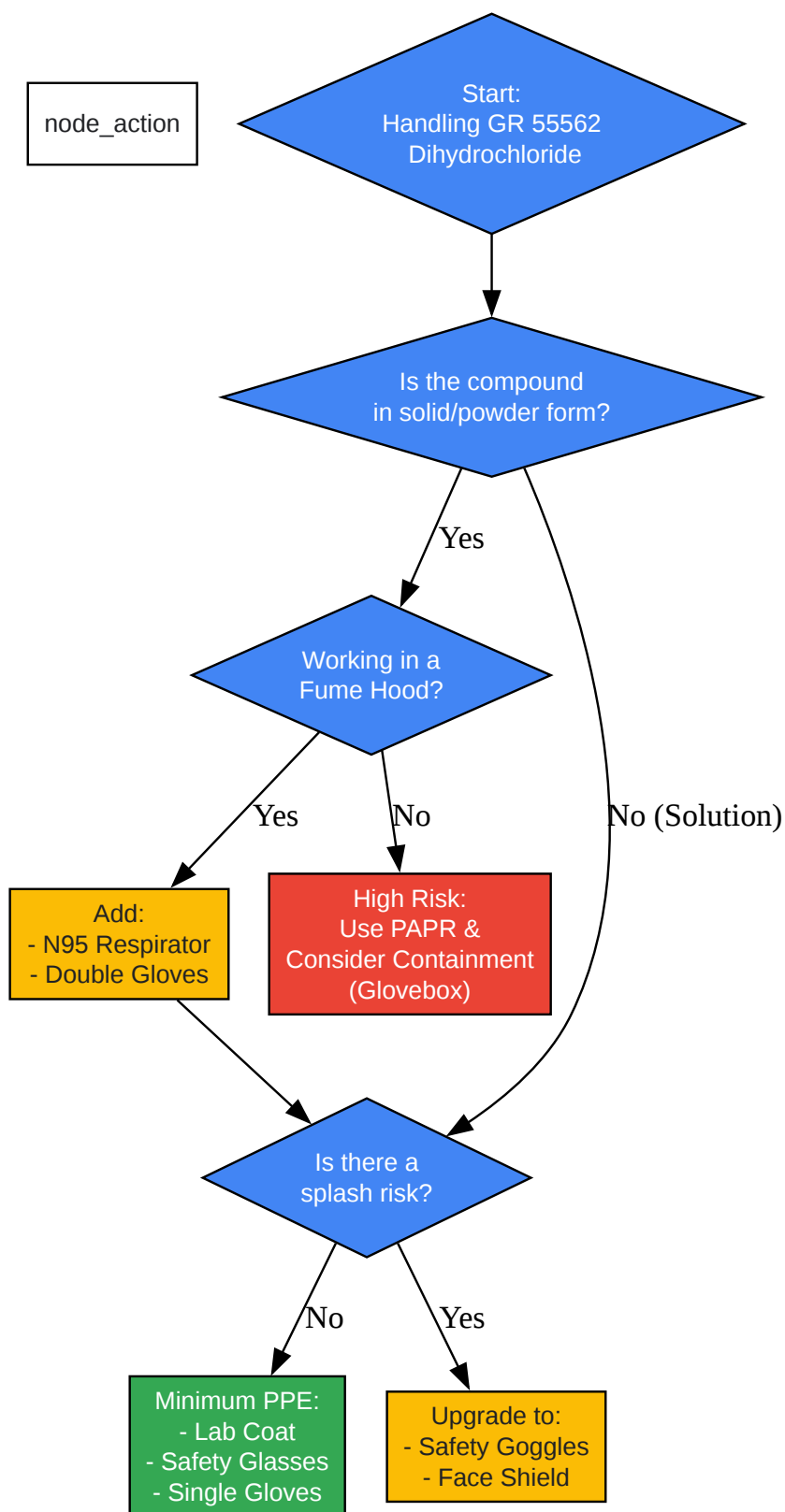
Caption: Workflow for Safe Handling of **GR 55562 Dihydrochloride**.

Step-by-Step Disposal Plan

Chemical waste must be disposed of in accordance with institutional, local, and national regulations.

- Segregation of Waste:
 - Use separate, clearly labeled hazardous waste containers for different types of waste (e.g., solid waste, liquid waste, sharps).^[7]
- Solid Waste Disposal:
 - Collect all contaminated solid waste, including used gloves, disposable gowns, bench paper, and weighing papers, in a designated, sealed container labeled "Hazardous Waste."
- Liquid Waste Disposal:
 - Collect unused or waste solutions of **GR 55562 dihydrochloride** in a sealed, chemical-resistant container labeled "Hazardous Waste" with the full chemical name.
 - Do not pour any chemical waste down the drain.^[7]
- Decontamination of Glassware:
 - Reusable glassware should be decontaminated by rinsing with an appropriate solvent, and the rinsate should be collected as hazardous liquid waste.
- Arranging for Pickup:
 - Store sealed waste containers in a designated satellite accumulation area.
 - Follow your institution's procedures to arrange for pickup by the Environmental Health and Safety (EHS) department.

Decision Logic for PPE Selection



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